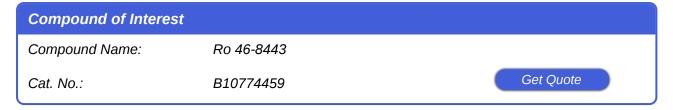


Application Notes and Protocols for In Vitro Assays of Ro 46-8443

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For Researchers, Scientists, and Drug Development Professionals

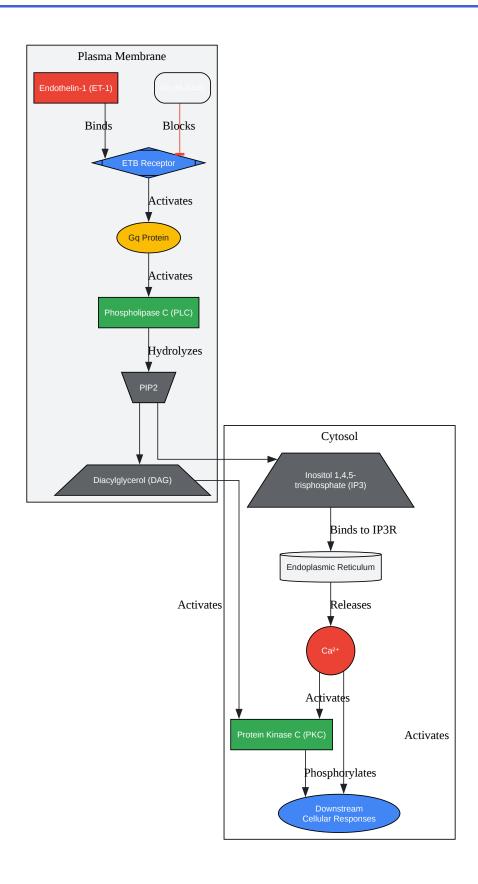
Introduction

Ro 46-8443 is the first non-peptide, selective antagonist of the endothelin B (ETB) receptor.[1] [2] It exhibits a competitive binding mode and displays a high degree of selectivity for the ETB receptor over the ETA receptor, with a selectivity ratio of up to 2000-fold.[1][2] This selectivity makes **Ro 46-8443** an invaluable pharmacological tool for elucidating the physiological and pathological roles of the ETB receptor. These application notes provide detailed protocols for the in vitro characterization of **Ro 46-8443**, including receptor binding and functional assays.

Mechanism of Action

Endothelin receptors (ETA and ETB) are G protein-coupled receptors (GPCRs). The ETB receptor, upon activation by its endogenous ligand endothelin-1 (ET-1), primarily couples to the Gq/11 family of G proteins. This activation stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into the second messengers inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca2+) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC). Ro 46-8443 competitively antagonizes the binding of endothelin to the ETB receptor, thereby inhibiting these downstream signaling events.





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Endothelin B Receptor Signaling Pathway.



Data Presentation

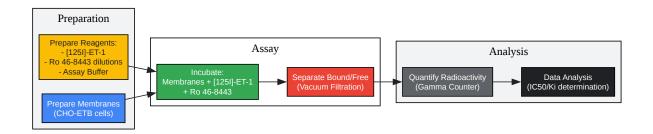
The following table summarizes the in vitro activity of Ro 46-8443 from various studies.

Assay Type	Receptor	Cell Line/Tiss ue	Ligand	Paramete r	Value (nM)	Referenc e
Binding Assay	ЕТВ	CHO cells	[125I]-ET-1	IC50	34-69	[1]
Binding Assay	ETA	CHO cells	[125I]-ET-1	IC50	6800	[1]
Binding Assay	ЕТВ	Human Placenta	[125I]-ET-1	Ki	95	[3]
Binding Assay	ETA	Human Smooth Muscle Cells	[125I]-ET-1	Ki	4.7	[3]
Functional Assay	ЕТВ	Rat Trachea	Sarafotoxin S6c	pA2	6.0	[3]
Functional Assay	ETA	Rat Aorta	ET-1	pA2	7.2	[3]

Experimental Protocols ETB Receptor Competitive Binding Assay

This protocol describes a competitive radioligand binding assay to determine the affinity of **Ro 46-8443** for the ETB receptor.







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